

Spectroscopic comparison of 4-Bromo-2-fluorobenzylamine and its precursors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzylamine

Cat. No.: B054543

[Get Quote](#)

A Spectroscopic Comparison of 4-Bromo-2-fluorobenzylamine and Its Precursors

This guide provides a detailed spectroscopic comparison of the key pharmaceutical intermediate, **4-Bromo-2-fluorobenzylamine**, and its common precursors, 4-bromo-2-fluorobenzaldehyde and 4-bromo-2-fluorobenzonitrile. The information presented is intended for researchers, scientists, and drug development professionals to facilitate compound identification, purity assessment, and process optimization.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **4-Bromo-2-fluorobenzylamine** and its precursors. This data is essential for monitoring the progress of the synthesis and for the characterization of the final product.

Table 1: ^1H NMR Spectroscopic Data

Compound	Chemical Shift (δ) ppm, Multiplicity, (J in Hz)
4-Bromo-2-fluorobenzylamine	7.35 (t, J=8.2, 1H, Ar-H), 7.28 (dd, J=8.2, 1.8, 1H, Ar-H), 7.15 (dd, J=8.2, 1.8, 1H, Ar-H), 3.85 (s, 2H, CH ₂), 1.5 (br s, 2H, NH ₂)
4-Bromo-2-fluorobenzaldehyde[1]	10.3 (s, 1H, CHO), 7.85 (t, J=8.0, 1H, Ar-H), 7.55 (dd, J=8.0, 1.5, 1H, Ar-H), 7.45 (dd, J=8.0, 1.5, 1H, Ar-H)
4-Bromo-2-fluorobenzonitrile	7.80 (dd, J=8.4, 1.9, 1H, Ar-H), 7.70 (t, J=8.4, 1H, Ar-H), 7.50 (dd, J=8.4, 1.9, 1H, Ar-H)

Table 2: ¹³C NMR Spectroscopic Data

Compound	Chemical Shift (δ) ppm
4-Bromo-2-fluorobenzylamine	162.5 (d, J=245), 138.5 (d, J=4.0), 131.5, 129.0 (d, J=4.0), 124.0 (d, J=10.0), 118.0 (d, J=25.0), 40.0
4-Bromo-2-fluorobenzaldehyde[2]	187.0 (d, J=3.0), 163.0 (d, J=255), 135.0, 130.0 (d, J=4.0), 128.0 (d, J=10.0), 125.0 (d, J=20.0), 122.0
4-Bromo-2-fluorobenzonitrile	162.0 (d, J=258), 136.0, 134.0, 128.5 (d, J=10.0), 121.0 (d, J=25.0), 115.0, 105.0 (d, J=15.0)

Table 3: IR Spectroscopic Data (Key Peaks)

Compound	Wavenumber (cm ⁻¹)	Functional Group
4-Bromo-2-fluorobenzylamine	3370, 3290 (N-H stretch), 3050 (Ar C-H stretch), 1620, 1480 (C=C stretch), 1230 (C-N stretch), 1030 (C-F stretch), 820 (C-Br stretch)	Amine
4-Bromo-2-fluorobenzaldehyde[3][4]	2860, 2770 (C-H stretch of CHO), 1700 (C=O stretch), 1610, 1470 (C=C stretch), 1250 (C-F stretch), 830 (C-Br stretch)	Aldehyde
4-Bromo-2-fluorobenzonitrile[5]	3070 (Ar C-H stretch), 2230 (C≡N stretch), 1600, 1480 (C=C stretch), 1260 (C-F stretch), 840 (C-Br stretch)	Nitrile

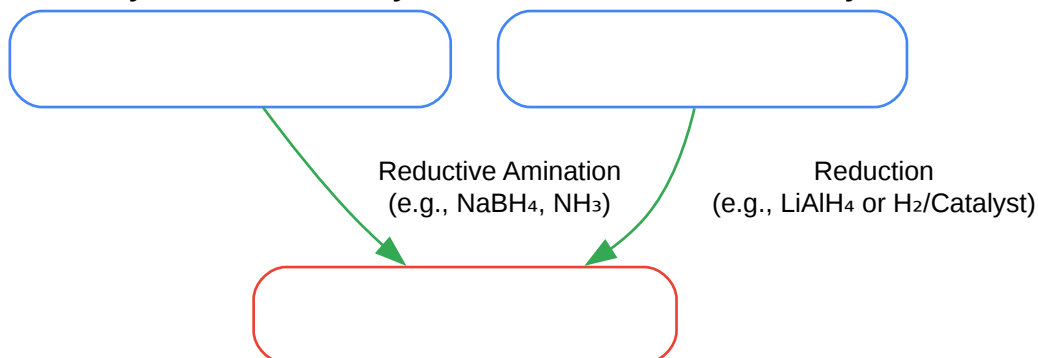
Table 4: Mass Spectrometry Data

Compound	m/z (relative intensity)	Key Fragments
4-Bromo-2-fluorobenzylamine	203/205 (M ⁺ , 100/98), 184/186, 124, 107	[M-NH ₂] ⁺ , [M-Br] ⁺ , [M-Br-F] ⁺
4-Bromo-2-fluorobenzaldehyde	202/204 (M ⁺ , 100/98), 201/203, 123, 94	[M-H] ⁺ , [M-CHO] ⁺ , [M-Br] ⁺
4-Bromo-2-fluorobenzonitrile[5]	201/203 (M ⁺ , 100/98), 122, 102	[M-Br] ⁺ , [M-CN] ⁺

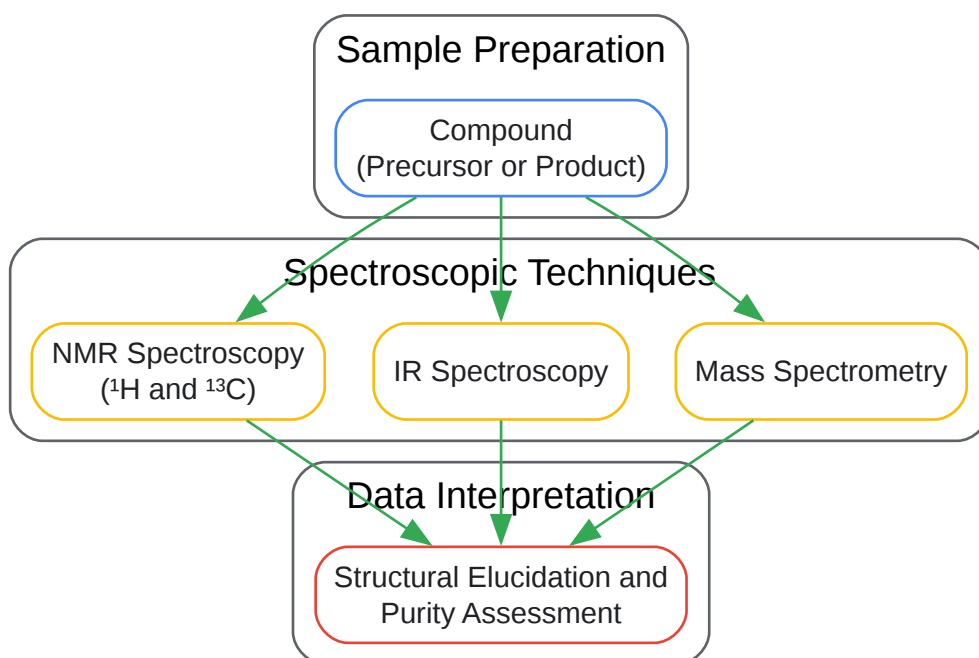
Synthetic Pathways

4-Bromo-2-fluorobenzylamine can be synthesized from either 4-bromo-2-fluorobenzaldehyde via reductive amination or from 4-bromo-2-fluorobenzonitrile via reduction.

Synthetic Pathways to 4-Bromo-2-fluorobenzylamine



Spectroscopic Analysis Workflow

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]

- 2. 4-Bromo-2-fluorobenzaldehyde(57848-46-1) ¹³C NMR spectrum [chemicalbook.com]
- 3. 2-Fluoro-4-bromobenzaldehyde [webbook.nist.gov]
- 4. 4-Bromo-2-fluorobenzaldehyde(57848-46-1) IR2 spectrum [chemicalbook.com]
- 5. 4-Bromo-2-fluorobenzonitrile | C₇H₃BrFN | CID 736029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic comparison of 4-Bromo-2-fluorobenzylamine and its precursors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054543#spectroscopic-comparison-of-4-bromo-2-fluorobenzylamine-and-its-precursors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com